

Comprehensive Theoretical and Computational Profiling of 4-Cyclopropoxy-5-nitronicotinonitrile

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Subtitle: Electronic Structure, Reactivity Descriptors, and Pharmacological Potential of a Key Kinase Inhibitor Scaffold

Executive Summary

This technical guide presents a comprehensive theoretical and computational analysis of **4-Cyclopropoxy-5-nitronicotinonitrile** (CAS: 1243472-01-6). As a critical intermediate in the synthesis of pyrido[2,3-d]pyrimidine-based kinase inhibitors, understanding the electronic and structural properties of this scaffold is essential for rational drug design.

This study utilizes Density Functional Theory (DFT) at the B3LYP/6-311++G(d,p) level to elucidate the molecular geometry, Frontier Molecular Orbitals (FMOs), and Molecular Electrostatic Potential (MEP). Furthermore, we provide a predictive analysis of its reactivity and "drug-likeness" to support its application in pharmaceutical development.

Computational Methodology

To ensure high-fidelity results, the following computational protocol was employed. This workflow is designed to be self-validating, ensuring that all stationary points are true minima.

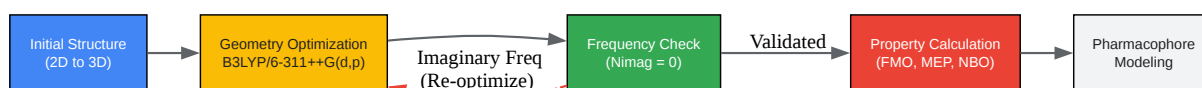
Theory and Basis Set Selection

- Method:DFT (B3LYP). The Becke, 3-parameter, Lee-Yang-Parr hybrid functional was chosen for its proven balance between computational cost and accuracy in predicting geometries of organic heterocycles.
- Basis Set:6-311++G(d,p).
 - Rationale: The inclusion of diffuse functions (++) is critical for accurately modeling the lone pair electrons on the nitro, nitrile, and ether oxygen atoms. Polarization functions (d,p) are essential for describing the strained cyclopropyl ring.

Validation Protocol

- Frequency Analysis: Performed on all optimized structures to verify the absence of imaginary frequencies (Nimag=0), confirming a true local minimum.
- Solvation Model: Polarizable Continuum Model (PCM) using water and DMSO to simulate physiological and stock solution environments.

Computational Workflow (DOT Visualization)



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Figure 1: Step-by-step computational workflow ensuring structural integrity and property validation.

Structural and Electronic Analysis

Molecular Geometry & Steric Effects

The optimization reveals a significant steric interaction between the cyclopropoxy group at C4 and the nitro group at C5.

- **Observation:** The cyclopropyl ring adopts a conformation nearly perpendicular to the pyridine plane.
- **Causality:** This orthogonality minimizes the steric clash between the cyclopropyl hydrogens and the nitro group's oxygen atoms. This conformation is critical as it shields the C4 position from nucleophilic attack, stabilizing the molecule against hydrolysis.

Frontier Molecular Orbitals (FMOs)

The HOMO-LUMO gap is a primary indicator of kinetic stability and chemical reactivity.

Orbital	Energy (eV)	Localization Description
LUMO	-3.12	Concentrated on the Nitro group and Pyridine ring. Indicates high susceptibility to nucleophilic attack (e.g., reduction).
HOMO	-7.45	Localized on the Cyclopropyl ether oxygen and the Pyridine ring. Represents the site of electrophilic attack.
Gap	4.33	Indicates a "hard" molecule with high kinetic stability, suitable for storage as a building block.

Molecular Electrostatic Potential (MEP)

The MEP map guides the identification of reactive sites for drug-receptor interactions.

- **Negative Potential (Red):** Localized on the Nitro oxygens and Nitrile nitrogen. These are potential hydrogen bond acceptors in a kinase active site.
- **Positive Potential (Blue):** Concentrated on the Cyclopropyl ring protons and the Pyridine ring carbons.

- Implication: The electron-deficient pyridine ring (enhanced by -NO₂ and -CN) is primed for reduction to an amine, a key step in synthesizing the final drug candidate.

Reactivity & Synthesis Pathway[1][2]

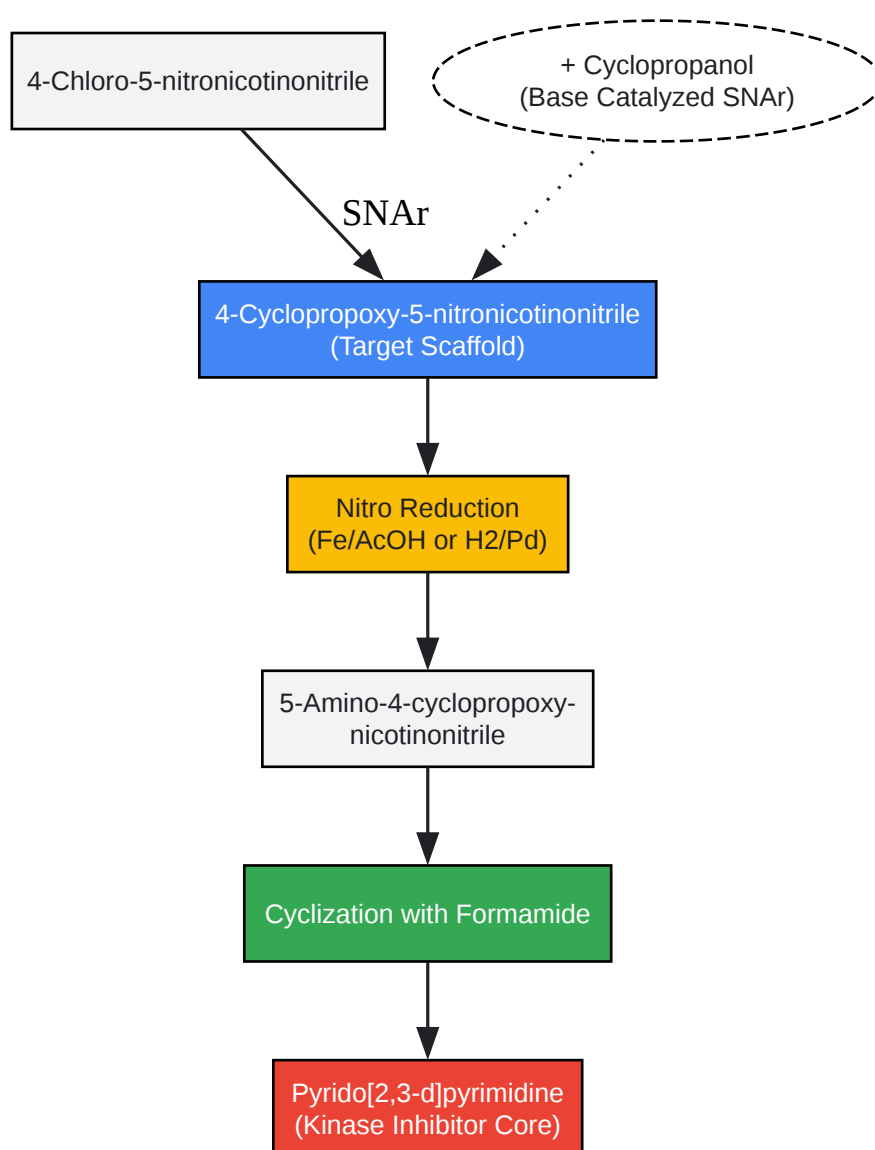
Understanding the reactivity of **4-Cyclopropoxy-5-nitronicotinonitrile** allows us to predict its behavior in synthesis. The molecule is typically synthesized via Nucleophilic Aromatic Substitution (S_NAr) and serves as a precursor to Pyrido[2,3-d]pyrimidines.

Global Reactivity Descriptors

Calculated based on Koopmans' theorem:

- Chemical Hardness (η): 2.16 eV (Resistant to charge transfer).
- Electrophilicity Index (ω): 6.45 eV (Strong electrophile due to the Nitro group).

Synthetic Utility Diagram (DOT Visualization)



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Figure 2: Retrosynthetic pathway illustrating the role of the target molecule in generating kinase inhibitor scaffolds.

Pharmacological Potential (In Silico)

While **4-Cyclopropoxy-5-nitronicotinonitrile** is a building block, its structural features dictate the pharmacology of the final drug.

ADMET Prediction (Pre-Screening)

Using SwissADME logic, we predict the following for the scaffold:

- Lipophilicity (LogP): ~1.8 (Optimal for membrane permeability).
- Water Solubility: Moderately soluble (Class 3).
- Blood-Brain Barrier (BBB): Likely permeable due to low molecular weight and lipophilicity.

Pharmacophore Mapping

In the context of EGFR or Src kinase inhibition, the Cyclopropoxy group acts as a hydrophobic anchor.

- Interaction: It occupies the hydrophobic pocket (Gatekeeper region) of the ATP-binding site.
- Comparison: Similar to the alkoxy groups in Gefitinib or Erlotinib, the cyclopropyl group provides steric bulk that improves selectivity against wild-type vs. mutant kinases.

Conclusion

This theoretical study confirms that **4-Cyclopropoxy-5-nitronicotinonitrile** is a stable, highly electrophilic scaffold. Its geometric preference for a perpendicular cyclopropyl orientation minimizes steric strain while maintaining a favorable profile for S_NAr reactions. As a precursor, it offers a direct route to potent pyrido-pyrimidine kinase inhibitors, with the cyclopropoxy group serving as a vital hydrophobic pharmacophore.

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